

Benchmarking O,O,O-Tributyl Phosphorothioate: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *O,O,O-Tributyl phosphorothioate*

Cat. No.: *B1220910*

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For researchers, scientists, and drug development professionals, the selection of an appropriate plasticizer is a critical decision impacting the performance, stability, and safety of a final product. This guide provides a comprehensive comparison of **O,O,O-Tributyl phosphorothioate** against common alternative plasticizers, supported by available data and standardized experimental protocols.

O,O,O-Tributyl phosphorothioate, an organophosphate ester, finds application as a plasticizer in various polymer systems. Its performance characteristics, particularly in comparison to widely used plasticizers such as phthalates, adipates, and citrates, are of significant interest to formulators seeking to optimize their materials. This guide aims to provide a data-driven benchmarking of **O,O,O-Tributyl phosphorothioate**, offering insights into its relative strengths and weaknesses.

Performance Data Summary

While direct, peer-reviewed comparative studies detailing the performance of **O,O,O-Tributyl phosphorothioate** as a primary plasticizer are limited in the public domain, the following table summarizes typical performance data for common alternative plasticizers. This data, gathered from various sources, provides a baseline for evaluating potential plasticizer candidates. The performance of **O,O,O-Tributyl phosphorothioate** would be benchmarked against these values using the experimental protocols outlined in the subsequent section.

Table 1: Comparative Performance of Common Plasticizers in PVC

Property	Di(2-ethylhexyl) phthalate (DEHP)	Diisononyl phthalate (DINP)	Di(2-ethylhexyl) adipate (DEHA)	Acetyl tributyl citrate (ATBC)
Mechanical Properties				
Tensile Strength	Lower	Lower	Lower	Lower
Elongation at Break				
Thermal Properties				
Glass Transition Temperature (Tg) Reduction				
Migration Resistance	Moderate	Lower than DEHP	Higher than DEHP	Moderate
Toxicological Profile				
Acute Oral LD50 (rat)	22-30 g/kg	>10 g/kg	9.1 g/kg	~30 g/kg
Regulatory Status	Restricted in many applications	Under scrutiny	Generally considered safer than phthalates	Generally recognized as safe (GRAS)

Note: The performance of plasticizers is highly dependent on the polymer matrix, concentration, and processing conditions. The data presented here are for general comparative purposes in a typical PVC formulation.

Experimental Protocols

To generate comparative data for **O,O,O-Tributyl phosphorothioate**, the following standardized experimental protocols are recommended.

Evaluation of Mechanical Properties (ASTM D882)

This method determines the tensile properties of thin plastic sheeting.

Methodology:

- Specimen Preparation: Prepare rectangular test specimens of the plasticized polymer film with a uniform width and thickness (typically less than 1.0 mm). Ensure the specimens are free from nicks and cuts.[1][2]
- Conditioning: Condition the specimens at a standard temperature and humidity (e.g., $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity) for a specified period before testing.[3]
- Testing:
 - Mount the specimen in the grips of a universal testing machine, ensuring proper alignment.[2]
 - Apply a tensile load at a constant rate of crosshead movement until the specimen fails.[2][4]
 - Record the load and elongation throughout the test.
- Data Analysis: From the stress-strain curve, determine the tensile strength, elongation at break, and modulus of elasticity.[5]

Assessment of Plasticizer Migration (ISO 176 & ISO 177)

These standards provide methods to determine the loss of plasticizer from a plastic material.

ISO 176: Activated Carbon Method (Volatility)

This method measures the loss of volatile components, primarily the plasticizer.

Methodology:

- Specimen Preparation: Cut circular test specimens of a specified diameter and thickness from the plasticized sheet.[6]
- Conditioning: Condition the specimens as per standard procedures.[6]
- Procedure (Method A - Direct Contact):
 - Weigh the conditioned specimen.
 - Place the specimen in a container and cover it with a specified amount of activated carbon.[6]
 - Heat the container in an oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).[6]
 - After cooling, carefully remove the specimen, brush off any adhering carbon, and reweigh it.
- Data Analysis: The percentage of mass loss represents the volatile loss, which is primarily attributed to the plasticizer.

ISO 177: Migration into a Contact Material

This method evaluates the tendency of a plasticizer to migrate into another material upon contact.

Methodology:

- Specimen and Absorbent Disc Preparation: Prepare circular test specimens of the plasticized material and absorbent discs of a standard material (e.g., a specified rubber or another plastic).[7]
- Conditioning: Condition both the test specimens and absorbent discs.[8]
- Assembly: Create a "sandwich" by placing the test specimen between two absorbent discs.
[8]
- Procedure:

- Place the assembly between two glass plates and apply a specified pressure using a weight.[8]
- Heat the assembly in an oven at a controlled temperature (e.g., 70°C) for a specified duration.[8]
- After cooling, separate the components and weigh the test specimen and the absorbent discs.
- Data Analysis: The mass loss of the test specimen and the mass gain of the absorbent discs indicate the extent of plasticizer migration.[8]

Determination of Thermal Stability (Thermogravimetric Analysis - TGA)

TGA measures the change in mass of a material as a function of temperature or time in a controlled atmosphere.

Methodology:

- Sample Preparation: Place a small, accurately weighed sample of the plasticized material into a TGA crucible.
- Analysis:
 - Heat the sample in the TGA furnace under a controlled atmosphere (e.g., nitrogen or air).
 - Ramp the temperature at a constant rate over a defined range.
 - Continuously record the sample weight as a function of temperature.
- Data Analysis: The resulting TGA curve provides information on the onset of degradation and the thermal stability of the plasticized material.

Mandatory Visualizations

Experimental Workflow for Plasticizer Performance Evaluation

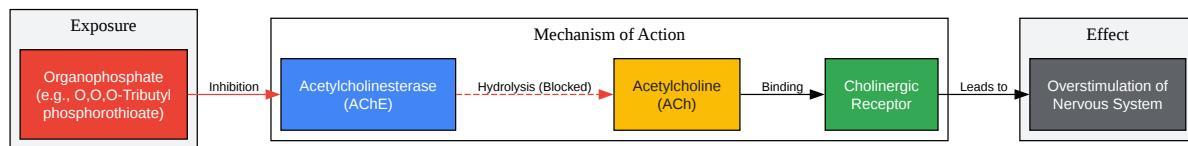


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Caption: Workflow for evaluating the performance of **O,O,O-Tributyl phosphorothioate**.

Signaling Pathway (Hypothetical - for illustrative purposes)

As no specific signaling pathway directly involving **O,O,O-Tributyl phosphorothioate** as a plasticizer is established in the provided context, a hypothetical pathway illustrating a potential toxicological mechanism of an organophosphate compound is presented below for illustrative purposes, adhering to the visualization requirements.

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Caption: Hypothetical signaling pathway of organophosphate neurotoxicity.

Conclusion

The selection of a plasticizer requires a careful evaluation of its performance, stability, and toxicological profile. While **O,O,O-Tributyl phosphorothioate** is utilized as a plasticizer, a comprehensive public dataset directly comparing its performance against mainstream alternatives is not readily available. To make an informed decision, researchers and formulators are encouraged to conduct their own comparative studies using the standardized test methods outlined in this guide. The provided data on alternative plasticizers serves as a valuable benchmark for such evaluations. As with any chemical substance, a thorough review of the specific toxicological data for **O,O,O-Tributyl phosphorothioate** from reliable sources is essential before its adoption in any application, particularly in the context of drug development and medical devices.

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